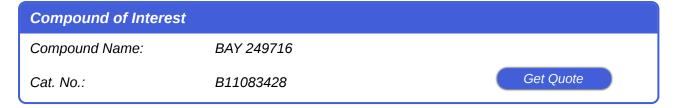


Application Notes and Protocols for Measuring BAY 249716 Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

BAY 249716 is a novel small molecule identified as a modulator of the tumor suppressor protein p53.[1] It has been shown to stabilize wild-type and various mutant forms of p53, making it a compound of interest for cancer therapy research.[1][2] Additionally, BAY 249716 has demonstrated antitubercular activity.[3] The activity of BAY 249716 is primarily assessed by its ability to modulate the p53 signaling pathway, which plays a critical role in cell cycle arrest, apoptosis, and DNA repair.[4] Accurate and reproducible methods for measuring the activity of BAY 249716 are essential for its preclinical and clinical development.

These application notes provide detailed protocols for key experiments to characterize the activity of **BAY 249716**, focusing on its effects on p53 stabilization, transcriptional activity, and cancer cell proliferation.

Quantitative Data Summary

The following table summarizes the available quantitative data on the biological activity of **BAY 249716**.

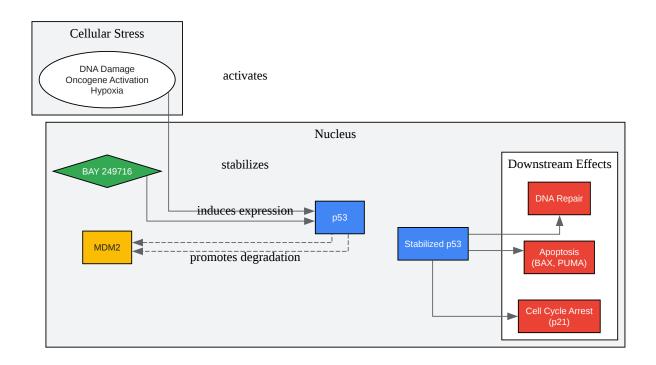


Assay Type	Cell Line/Target	Parameter	Value	Reference
Anti-proliferative Activity	J774.A1	IC50	0.09 μΜ	
Antitubercular Activity	Mycobacterium tuberculosis H37Rv	IC90	<0.10 μg/mL	_
p53 Protein Stabilization	p53WT, p53R175H, p53Y220C	Stabilization	Significant stabilization of all three variants	_
Anti-proliferative Activity	Various cancer cell lines	IC50	Low-μM range	-

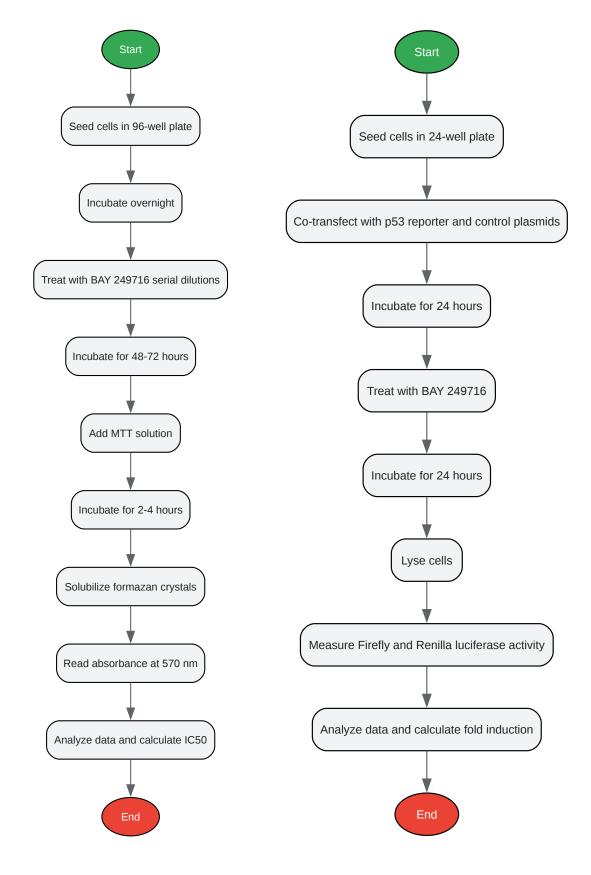
Signaling Pathway

The p53 signaling pathway is a crucial regulator of cellular stress responses. In normal, unstressed cells, p53 is kept at low levels through continuous degradation mediated by the E3 ubiquitin ligase MDM2. Upon cellular stress, such as DNA damage, oncogene activation, or hypoxia, this interaction is disrupted, leading to the stabilization and activation of p53. Activated p53 acts as a transcription factor, inducing the expression of genes involved in cell cycle arrest (e.g., p21), apoptosis (e.g., BAX, PUMA), and DNA repair. **BAY 249716** is understood to act by stabilizing the p53 protein, thereby promoting its tumor-suppressive functions.









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